

An In-depth Technical Guide to the Physicochemical Properties of 3-Decanone

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Compound of Interest

Compound Name: 3-Decanone

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This guide provides a comprehensive overview of the boiling and melting points of **3-decanone**, complete with detailed experimental protocols for their determination. The information is presented to support research and development activities where this compound is utilized.

Physicochemical Data of 3-Decanone

3-Decanone, also known as ethyl heptyl ketone, is a ketone with the chemical formula $C_{10}H_{20}O$. It is a colorless liquid at room temperature and is found naturally in various fruits and dairy products. The following table summarizes its key physical properties.

Property	Value	References
Boiling Point	203 to 211 °C	[1][2][3][4][5]
204-205 °C at 760 mmHg	[2][3][4][5]	
Melting Point	-14 to 2.5 °C	[1][2][6]
-4 to -3 °C	[1][4][5]	
2.0 to 2.5 °C	[2]	

Experimental Protocols for Determination of Physical Properties

Accurate determination of the boiling and melting points is crucial for the identification and purity assessment of chemical compounds. The following are detailed methodologies for these measurements.

1. Boiling Point Determination (Thiele Tube Method)

This method is a common and efficient way to determine the boiling point of a small liquid sample.^[7]

- Apparatus: Thiele tube, thermometer (calibrated), small test tube (Durham tube), capillary tube (sealed at one end), rubber band or wire, heating source (Bunsen burner or oil bath), and mineral oil.
- Procedure:
 - Fill the Thiele tube with mineral oil to a level just above the side arm.
 - Attach a small test tube containing 1-2 mL of **3-decanone** to the thermometer using a rubber band or wire. The bottom of the test tube should be aligned with the thermometer bulb.
 - Place a capillary tube, with its sealed end up, inside the test tube containing the **3-decanone**.
 - Suspend the thermometer and attached test tube in the Thiele tube, ensuring the oil level is above the sample but below the opening of the test tube.
 - Gently heat the side arm of the Thiele tube. This design promotes convection currents, ensuring uniform heating of the oil bath.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Continue heating until a steady stream of bubbles is observed, and then remove the heat source.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.[7] Record this temperature.

2. Melting Point Determination (Capillary Method)

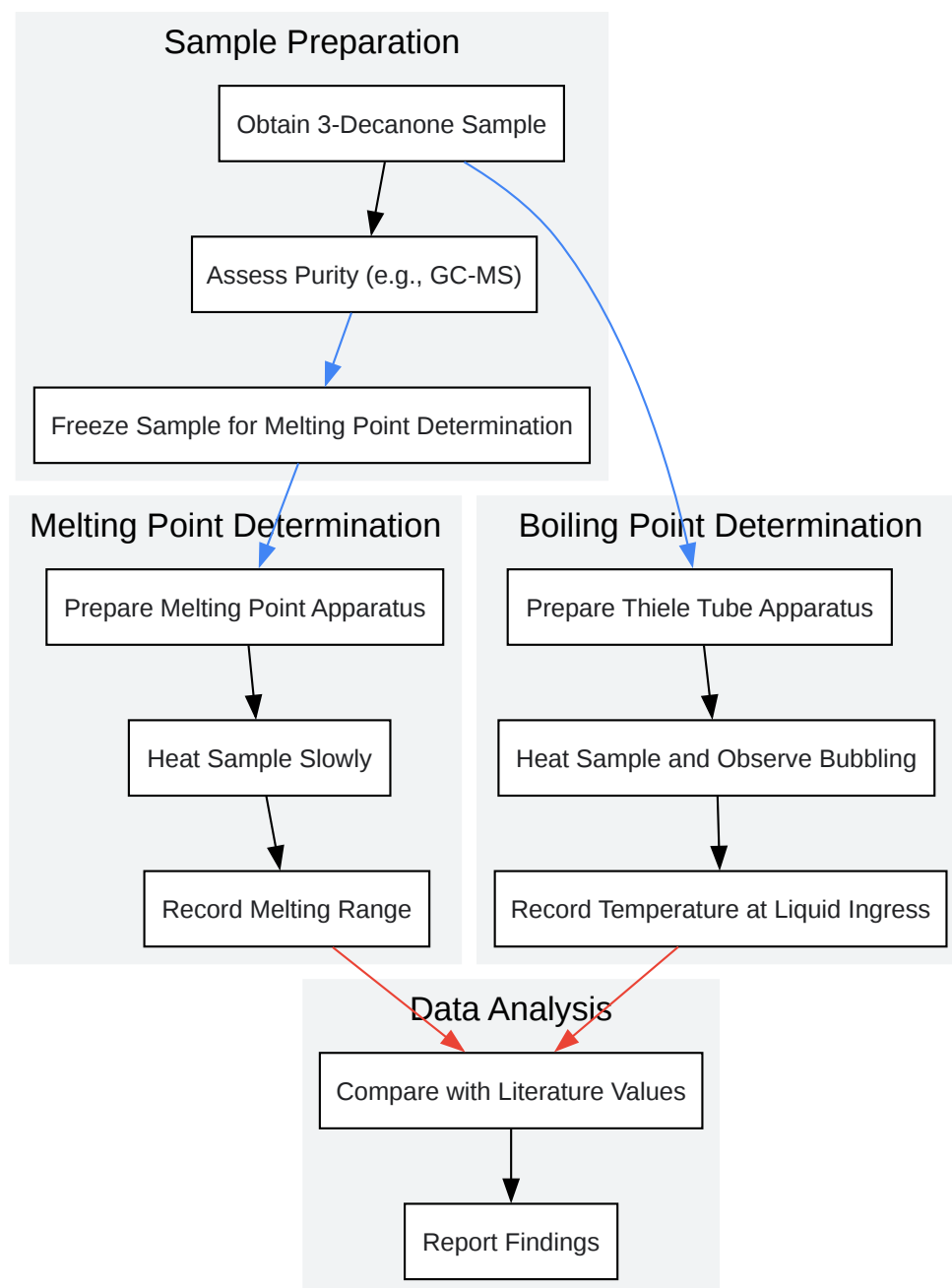
This method is used to determine the temperature range over which a solid substance melts.[8] Since **3-decanone** can be a solid at low temperatures, this method is applicable.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes (sealed at one end), and a solid sample of **3-decanone** (previously frozen).
- Procedure:
 - Ensure the **3-decanone** sample is completely frozen and crushed into a fine powder.
 - Pack a small amount of the powdered **3-decanone** into the open end of a capillary tube to a depth of 2-3 mm. Tap the sealed end on a hard surface to compact the sample.
 - Place the capillary tube into the sample holder of the melting point apparatus.
 - Set the heating rate to a rapid setting initially to approach the expected melting point quickly.
 - Once the temperature is within 15-20°C of the expected melting point, reduce the heating rate to 1-2°C per minute to ensure accurate measurement.[8]
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[8] A pure compound will have a sharp melting range of 0.5-1.5°C.[8]

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling and melting points of **3-decanone**.

Experimental Workflow for Physicochemical Characterization of 3-Decanone



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Physicochemical Characterization Workflow

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